

GHS Classification of 1-Bromo-2-(bromomethyl)naphthalene: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-2-(bromomethyl)naphthalene

Cat. No.: B1265571




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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification for **1-Bromo-2-(bromomethyl)naphthalene**. It includes a summary of hazard classifications, detailed experimental protocols relevant to its hazard determination, and visual representations of key concepts. This document is intended to support safe handling, risk assessment, and regulatory compliance in a professional laboratory setting.

GHS Hazard Classification

1-Bromo-2-(bromomethyl)naphthalene is classified as a hazardous chemical. The following table summarizes its GHS classification based on aggregated data from multiple sources. It is important to note that classifications may vary slightly between suppliers due to impurities or different data interpretations.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement (H-phrase)
Skin Corrosion/Irritation	Category 1B	 alt text	Danger	H314: Causes severe skin burns and eye damage. [1] [2] [3]
Serious Eye Damage/Eye Irritation	Category 1	 alt text	Danger	H314: Causes severe skin burns and eye damage. [1] [2] [3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	 alt text	Warning	H335: May cause respiratory irritation. [1] [2]

Note: Some sources also indicate H315 (Causes skin irritation) and H319 (Causes serious eye irritation) as applicable hazards, suggesting some variability in the severity of observed effects.
[\[1\]](#)

Precautionary Statements (P-phrases)

A comprehensive list of precautionary statements is crucial for the safe handling of this compound. The following are commonly cited:

Type	Precautionary Statement (P-phrase)
Prevention	P260: Do not breathe dust/fume/gas/mist/vapours/spray.[2] P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Response	P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2][3] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2][3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3] P310: Immediately call a POISON CENTER/doctor.[3]
Storage	P405: Store locked up.[2]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Protocols for Hazard Determination

The GHS classification of a chemical is determined through standardized experimental testing. For skin and eye irritation/corrosion, the following OECD (Organisation for Economic Co-operation and Development) guidelines are the internationally accepted methods.

Skin Corrosion/Irritation Testing

In vitro methods are the preferred approach to avoid animal testing.

OECD Test Guideline 431: In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method

- Principle: This test method uses a three-dimensional model of the human epidermis. Corrosive chemicals are able to penetrate the outer layer (stratum corneum) and are

cytotoxic to the underlying cells. The viability of the cells after exposure to the test chemical is measured.

- Methodology:
 - Tissue Preparation: Reconstituted human epidermis models are cultured and prepared for testing.
 - Application of Test Chemical: A small amount of **1-Bromo-2-(bromomethyl)naphthalene** is applied topically to the surface of the tissue model.
 - Exposure: The tissue is exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).
 - Viability Assessment: After exposure, the tissue is rinsed, and cell viability is determined using a colorimetric assay, such as the MTT assay. The reduction of MTT to a colored formazan by viable cells is measured spectrophotometrically.
 - Classification: The chemical is classified as corrosive if the cell viability falls below a certain threshold at a specific time point.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion (in vivo)

This test is typically only conducted if in vitro data is not sufficient for classification.

- Principle: The test substance is applied to the skin of a single animal (typically a rabbit) to assess for skin irritation or corrosion.
- Methodology:
 - Animal Preparation: A small area of the animal's back is clipped free of fur.
 - Application: A measured amount of the test substance is applied to the prepared skin patch.
 - Exposure: The patch is covered with a gauze dressing for a set period, usually 4 hours.

- Observation: After the exposure period, the dressing is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at various time points (e.g., 1, 24, 48, and 72 hours).
- Scoring and Classification: The severity of the skin reactions is scored, and the chemical is classified based on the persistence and severity of the observed effects.

Serious Eye Damage/Eye Irritation Testing

In vitro and ex vivo methods are prioritized.

OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method

- Principle: Similar to the skin corrosion test, this method uses a 3D model of the human corneal epithelium to assess eye irritation potential based on cytotoxicity.
- Methodology:
 - Tissue Preparation: Reconstructed human cornea-like epithelium models are prepared.
 - Application: The test chemical is applied to the surface of the corneal model.
 - Exposure and Viability: Following a defined exposure period, cell viability is measured using the MTT assay.
 - Classification: Chemicals that do not reduce cell viability below a certain threshold are identified as not requiring classification for eye irritation or serious eye damage.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion (in vivo)

This is the traditional method, used when alternative methods are not applicable.

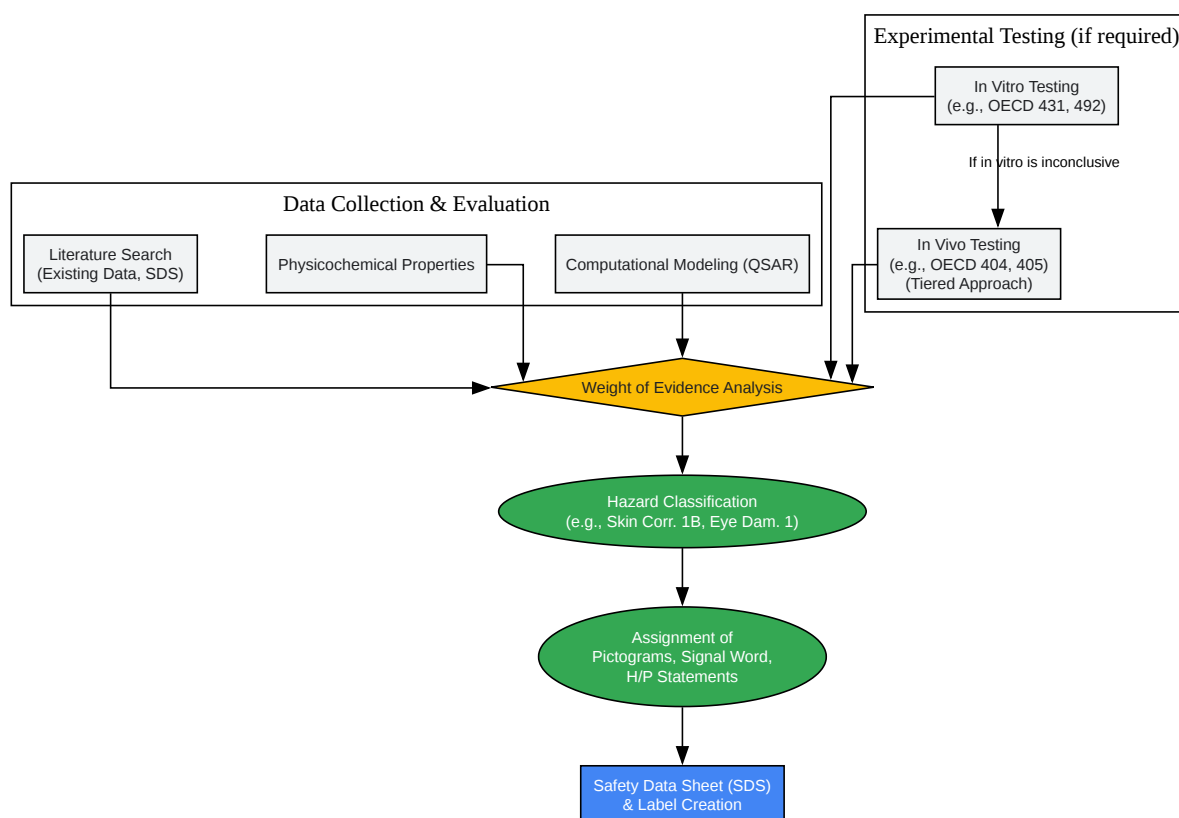
- Principle: The test substance is applied to one eye of an animal (typically a rabbit) to observe for signs of irritation or corrosion.
- Methodology:

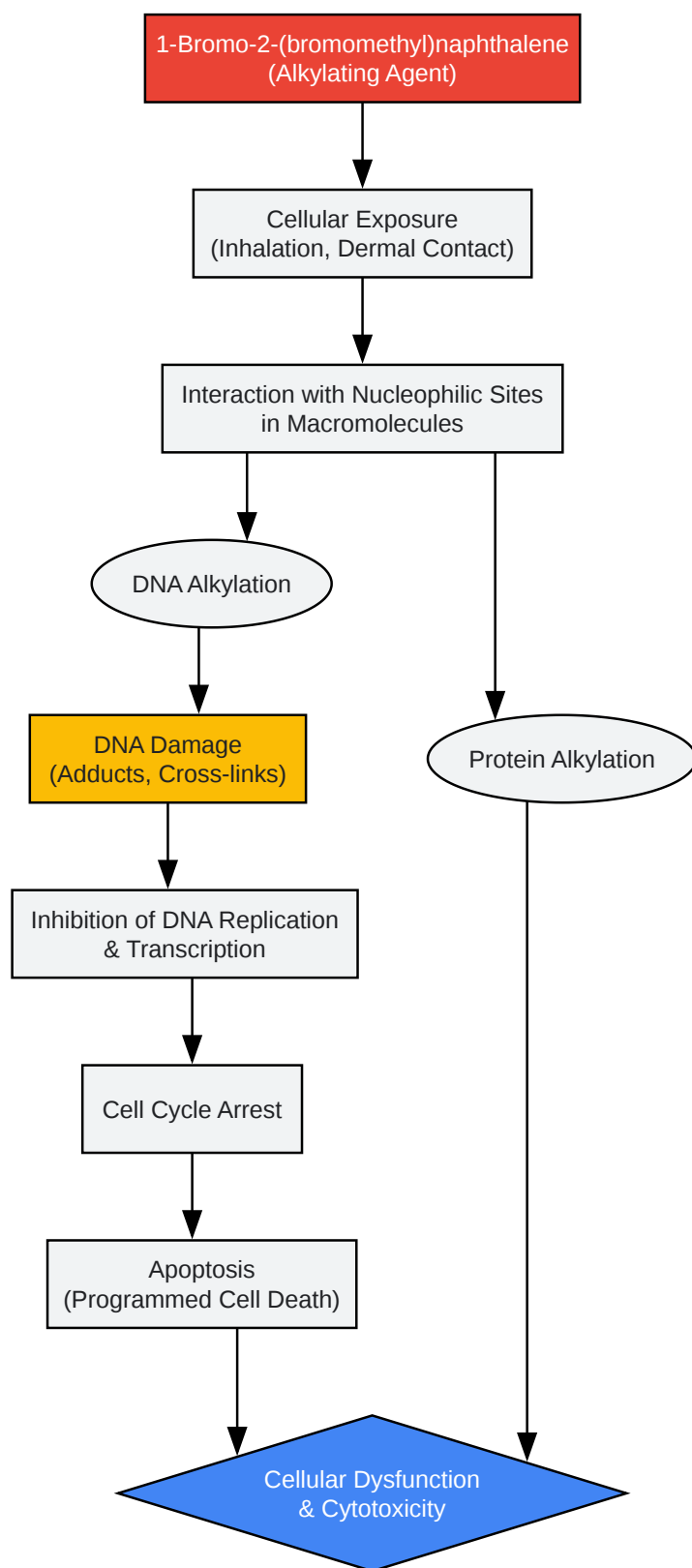
- Animal Preparation: A single dose of the substance is applied into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eye is examined for effects on the cornea, iris, and conjunctiva at specific intervals (1, 24, 48, and 72 hours).
- Scoring and Classification: Lesions are scored, and the substance is classified based on the severity and reversibility of the eye damage.

Visualizations

GHS Classification Workflow

The following diagram illustrates the logical workflow for determining the GHS classification of a chemical like **1-Bromo-2-(bromomethyl)naphthalene**.





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